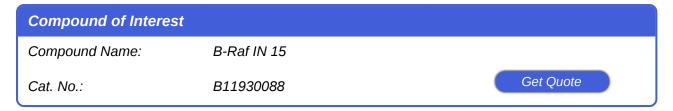


B-Raf IN 15: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

B-Raf IN 15 is a potent inhibitor of the B-Raf kinase, a critical component of the mitogen-activated protein kinase (MAPK/ERK) signaling pathway.[1] Dysregulation of this pathway, often through mutations in the BRAF gene, is a key driver in a significant portion of human cancers, most notably in malignant melanoma. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **B-Raf IN 15**, including detailed experimental protocols and visualizations to support further research and development efforts in this area.

Chemical Structure and Properties

B-Raf IN 15, also referred to as compound 7 in its initial discovery, is a small molecule inhibitor with a molecular formula of C19H15N3OS.[2] Its chemical and physical properties are summarized in the table below.



Property	Value	Reference
IUPAC Name	4-(pyridin-2-ylamino)-N- (thiophen-2-ylmethyl)quinolin- 8-ol	N/A
CAS Number	832107-31-0	[2]
Molecular Formula	C19H15N3OS	[2]
Molecular Weight	333.41 g/mol	[2]
SMILES	OC1=C(C(C2=CSC=C2)NC3= CC=CN=C3)C=CC4=CC=CN= C14	[3]
Appearance	Powder	[2]
Purity	≥98%	N/A
Solubility	DMSO: 100 mg/mL (299.93 mM; requires sonication)	[2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

Biological Activity

B-Raf IN 15 demonstrates inhibitory activity against both wild-type B-Raf (BRAF WT) and the common V600E mutant (BRAF V600E), with a preference for the mutated form. The V600E mutation, a single valine to glutamate substitution, is found in over 90% of B-Raf-mediated cancers and leads to constitutive activation of the kinase.

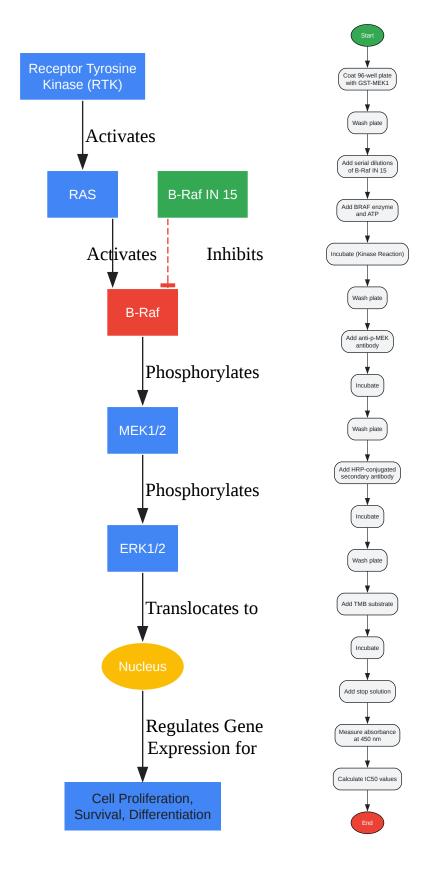
Target	IC50	Reference
BRAF WT	2.0 μΜ	[1]
BRAF V600E	0.8 μΜ	[1]



Signaling Pathway

B-Raf is a central kinase in the RAS-RAF-MEK-ERK signaling cascade. This pathway relays extracellular signals to the nucleus to regulate key cellular processes like proliferation, differentiation, and survival. The diagram below illustrates the canonical pathway and the point of inhibition by **B-Raf IN 15**.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. BRAF in Melanoma: Pathogenesis, Diagnosis, Inhibition, and Resistance PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Identification of a novel family of BRAFV600E inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [B-Raf IN 15: A Technical Guide for Researchers].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11930088#b-raf-in-15-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com